

# 1-Hydroxypentan-3-one: An Examination of a Little-Characterized Ketone

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## Compound of Interest

Compound Name: **1-Hydroxypentan-3-one**

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A comprehensive review of scientific literature and chemical databases reveals a significant lack of specific information regarding the discovery, natural occurrence, and biological role of **1-Hydroxypentan-3-one**. While its basic chemical properties are documented, detailed experimental data, evidence of its presence in nature, and established analytical protocols remain elusive. This guide summarizes the available information on **1-Hydroxypentan-3-one** and provides context by highlighting the more extensively studied isomers, 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one.

## 1-Hydroxypentan-3-one: A Molecule in the Shadows

Despite its relatively simple structure, **1-Hydroxypentan-3-one** is not a well-documented compound in scientific literature. Chemical databases provide fundamental information, but detailed reports on its discovery or isolation from natural sources are absent.

## Physicochemical Properties

A summary of the basic physicochemical properties of **1-Hydroxypentan-3-one** is provided in the table below. This information is primarily derived from computational predictions available in public databases.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	PubChem
Molecular Weight	102.13 g/mol	PubChem
IUPAC Name	1-hydroxypentan-3-one	PubChem
CAS Number	26574-26-5	PubChem

Table 1: Physicochemical Properties of **1-Hydroxypentan-3-one**.

## The Isomers: 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one

In contrast to the scarcity of data for **1-Hydroxypentan-3-one**, its isomers have been identified in natural sources and have been the subject of more extensive study.

### Natural Occurrence and Sensory Properties

- 2-Hydroxypentan-3-one: This isomer has been identified as a volatile compound in certain orchids. It is described as having an earthy, nutty aroma, suggesting a potential role as a flavor or fragrance compound.
- 3-Hydroxypentan-2-one: This compound, also known as acetyl ethyl carbinol, has been reported in starfruit (*Averrhoa carambola* L.).

The distinct natural occurrences and sensory profiles of these isomers highlight the subtle yet significant impact of hydroxyl group placement on the properties of these molecules.

### Synthesis and Analytical Characterization

The lack of published reports on the natural occurrence of **1-Hydroxypentan-3-one** is mirrored by a similar absence of detailed synthetic procedures and analytical data. While general methods for the synthesis of hydroxy-ketones exist, specific protocols for **1-Hydroxypentan-3-one** are not readily available in the scientific literature. Consequently, comprehensive analytical data, such as detailed Nuclear Magnetic Resonance (NMR) and Gas Chromatography-Mass Spectrometry (GC-MS) spectra, are also not publicly documented.

## Biological Activity and Signaling Pathways

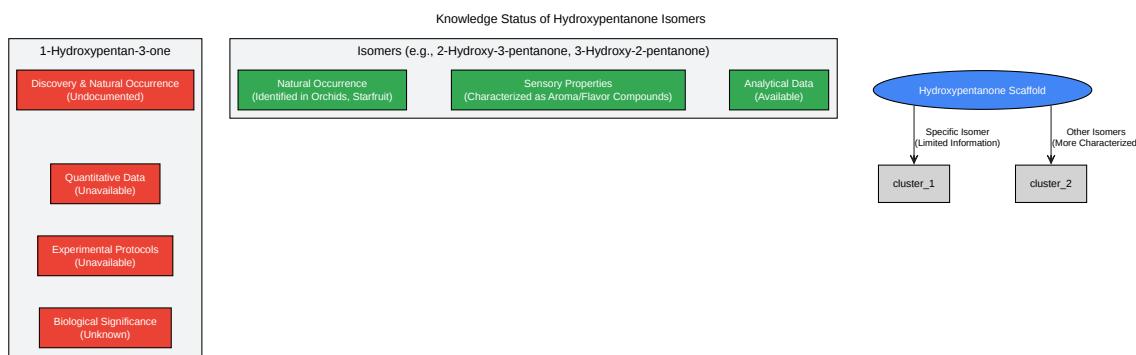
There is currently no information available in the scientific literature to suggest that **1-Hydroxypentan-3-one** is involved in any biological signaling pathways or possesses any specific biological activity. Research on the biological roles of related hydroxy-ketones is also limited. A structurally related compound, 1-hydroxy-5-phenyl-3-pentanone, isolated from the edible mushroom *Mycoleptodonoides aitchisonii*, has been reported to exhibit protective activity against endoplasmic reticulum (ER) stress-dependent cell death, but this molecule is significantly different in structure.[\[1\]](#)

## Conclusion

Based on a thorough review of the available scientific and chemical literature, **1-Hydroxypentan-3-one** remains a largely uncharacterized molecule. There is no evidence to date of its discovery in a natural source, and detailed experimental protocols for its synthesis and analysis are not publicly available. The information that does exist is largely computational. In contrast, its isomers, 2-Hydroxypentan-3-one and 3-Hydroxypentan-2-one, have been identified in natural products, suggesting that while the hydroxy-pentanone scaffold is present in nature, the 1-hydroxy-3-keto arrangement may be rare or has yet to be discovered. Future research may yet uncover a natural source or a specific biological role for this elusive compound. For researchers and drug development professionals, the current state of knowledge suggests that any investigation into **1-Hydroxypentan-3-one** would be entering uncharted territory, requiring foundational synthetic and analytical work.

## Logical Relationship Diagram

The following diagram illustrates the current state of knowledge regarding **1-Hydroxypentan-3-one** and its relationship to its more characterized isomers.



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## References

- 1. 1-Hydroxypentan-3-one | C5H10O2 | CID 11062321 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

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